

# Personal protective equipment for handling 2,2-Diethoxypropane

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## Compound of Interest

Compound Name: **2,2-Diethoxypropane**

Cat. No.: **B095019**

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## Essential Safety and Handling Guide for 2,2-Diethoxypropane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,2-Diethoxypropane** in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

## Chemical and Physical Properties

A summary of key quantitative data for **2,2-Diethoxypropane** is presented below for easy reference.

| Property            | Value   |
|---------------------|---|
| CAS Number          | 126-84-1 <a href="#">[1]</a>                                      |
| Molecular Formula   | C <sub>7</sub> H <sub>16</sub> O <sub>2</sub> <a href="#">[1]</a> |
| Molecular Weight    | 132.20 g/mol  |
| Boiling Point       | 113 °C <a href="#">[2]</a>  |
| Flash Point         | 8 °C (46.4 °F) - closed cup                                       |
| Density             | 0.83 g/cm <sup>3</sup> at 20 °C <a href="#">[2]</a>               |
| Storage Temperature | 2-8°C   |

## Operational Plan: Handling 2,2-Diethoxypropane

This section outlines the procedural steps for the safe handling of **2,2-Diethoxypropane** from preparation to disposal.

### Preparation and Engineering Controls

- Ventilation: All handling of **2,2-Diethoxypropane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Ignition Sources: This compound is highly flammable.[\[1\]](#)[\[3\]](#) Ensure that all potential ignition sources, such as open flames, hot surfaces, and sparks, are eliminated from the work area. [\[1\]](#)[\[3\]](#)[\[4\]](#) Use explosion-proof electrical and ventilating equipment.[\[1\]](#)[\[4\]](#)
- Static Discharge: Take precautionary measures against static discharge.[\[3\]](#)[\[5\]](#) Ground and bond containers and receiving equipment during transfer.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Emergency Equipment: Verify that a safety shower and an eyewash station are readily accessible and have been recently tested.

### Required Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,2-Diethoxypropane** to minimize exposure risk:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[1][6]
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile or neoprene rubber).[1][6] Inspect gloves for any signs of degradation or puncture before use.[6]
  - Protective Clothing: A flame-retardant lab coat or chemical-resistant apron is required.[1][6] For procedures with a higher risk of splashing, consider chemical-resistant coveralls.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate organic vapor cartridge.[6]

## Handling Procedures

- Always wear the full, required PPE as detailed above.
- Use non-sparking tools for all operations.[1][3]
- Avoid contact with skin and eyes.[1]
- In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[1][7]
- Prevent inhalation of vapors. If you experience dizziness or other symptoms of overexposure, move to fresh air immediately and seek medical assistance.[1][7]

## Storage

- Store **2,2-Diethoxypropane** in a tightly closed container in a cool, dry, and well-ventilated area.[1][4]
- Keep the container away from heat, sparks, and open flames.[1][4]
- Store separately from incompatible materials such as strong oxidizing agents and strong acids.[8][9]

## Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of an exposure.

| Exposure Route | First Aid Measures  |
|----------------|---|
| Inhalation     | Move the individual to fresh air immediately.[1] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[1][7] Seek immediate medical attention.[1] |
| Skin Contact   | Immediately remove all contaminated clothing. [1] Rinse the affected skin with plenty of water and soap for at least 15 minutes.[1][7] Seek medical attention if irritation persists.[1]            |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][8] Seek immediate medical attention.[1]                                   |
| Ingestion      | Do NOT induce vomiting.[1] Rinse the mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1][7]   |

## Disposal Plan

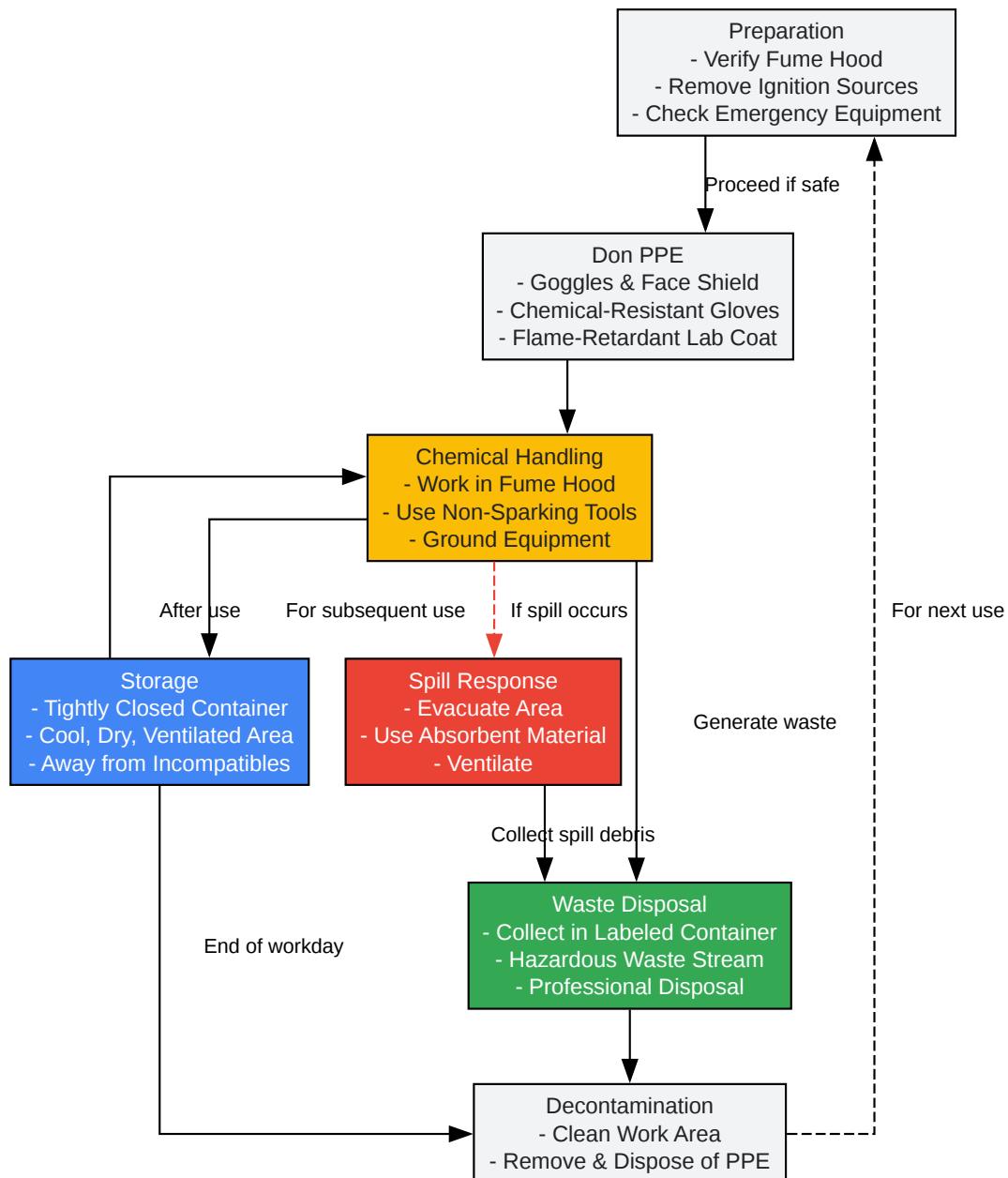
The disposal of **2,2-Diethoxypropane** and its contaminated materials must be conducted in accordance with all local, state, and federal regulations.

- Waste Classification: **2,2-Diethoxypropane** is considered hazardous waste due to its flammability.
- Waste Collection:
  - Collect all liquid waste containing **2,2-Diethoxypropane** in a dedicated, clearly labeled, and sealed hazardous waste container.[1]

- Solid waste contaminated with **2,2-Diethoxypropane** (e.g., gloves, paper towels) must also be collected in a designated and labeled hazardous waste container.[[1](#)]
- Disposal Method: Dispose of the waste through a licensed hazardous waste disposal company. Do not dispose of it down the drain or with regular trash.[[1](#)]

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2,2-Diethoxypropane**.

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Caption: Workflow for the safe handling of **2,2-Diethoxypropane**.

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